

# Technical Guide to (S)-(+)-2-Heptanol: A Material Safety Data Sheet Compendium

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: (S)-(+)-2-Heptanol

CAS No.: 6033-23-4

Cat. No.: B1223330

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **(S)-(+)-2-Heptanol** (CAS No. 6033-23-4), compiled from various safety data sheets (SDS) and chemical databases. The information is intended to provide researchers, scientists, and drug development professionals with a thorough understanding of the chemical's properties and associated hazards to ensure safe handling and use in a laboratory or industrial setting.

## Chemical and Physical Properties

**(S)-(+)-2-Heptanol** is a chiral secondary alcohol.<sup>[1]</sup> It presents as a clear, colorless liquid with a mild odor.<sup>[2][3]</sup> It is insoluble in water but soluble in most organic liquids like ethanol and diethyl ether.<sup>[1][2]</sup>

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O	[4][5][6]
Molecular Weight	116.20 g/mol	[3][4][5]
CAS Number	6033-23-4	[4][6][7][8]
Appearance	Clear, colorless liquid	[2][3]
Odor	Mild alcohol odor	[2][3]
Boiling Point	149 - 150 °C (300 - 302 °F)	
Melting Point	-30.2 °C (-22.4 °F)	[1]
Flash Point	71 °C (160 °F) (Closed Cup)	[1]
Density	0.817 g/mL	[1]
Vapor Density	4.01 (Air = 1.0)	[7]
Solubility in Water	Insoluble	[2]

## Toxicological Information

**(S)-(+)-2-Heptanol** is classified as harmful in contact with skin and causes skin and serious eye irritation.[7][8] It may also cause respiratory irritation.[7]

Toxicity Metric	Value	Species	Route	Source(s)
LD <sub>50</sub> (Lethal Dose, 50%)	No specific data for (S)-(+)-2-Heptanol found. For 2-Heptanol (racemic): 2580 mg/kg	Rat	Oral	
LD <sub>50</sub> (Lethal Dose, 50%)	For 2-Heptanol (racemic): 1780 mg/kg	Rabbit	Dermal	
LC <sub>50</sub> (Lethal Concentration, 50%)	No data available	-	Inhalation	
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	-	-	[8]
Serious Eye Damage/Irritation	Category 2A/2 (Causes serious eye irritation)	-	-	[7][8]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	-	-	[8]

## Fire and Explosion Hazard Data

**(S)-(+)-2-Heptanol** is a flammable liquid and vapor.[8] Its vapors can form explosive mixtures with air and may travel a considerable distance to an ignition source and flash back.[2][8]

Hazard Parameter	Value/Information	Source(s)
Flammability	Flammable Liquid (Category 3/4)	[8]
Flash Point	71 °C (160 °F) (Closed Cup)	[1]
Explosion Limits	No data available	
Autoignition Temperature	No data available	[7]
Suitable Extinguishing Media	Alcohol-resistant foam, dry chemical powder, carbon dioxide, water spray (for large fires only).[8]	
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> ) and other pyrolysis products typical of burning organic material.[8]	
Special Firefighting Procedures	Wear self-contained breathing apparatus. Use water spray to cool unopened containers.[7] [9]	

## Exposure Controls and Personal Protection

To minimize exposure, work in a well-ventilated area, preferably under a chemical fume hood.

[10] Ensure eyewash stations and safety showers are readily accessible.[10]

Control Parameter	Recommendation	Source(s)
Engineering Controls	Use in a well-ventilated area. Use explosion-proof electrical/ventilating/lighting equipment.[10]	
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.[8] [9]	
Skin Protection	Wear protective gloves and clothing to prevent skin exposure.[8][11]	
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use an approved respirator.[10][11]	
General Hygiene	Wash hands thoroughly after handling. Immediately change contaminated clothing.	

## Experimental Protocols Overview

The data presented in this guide are derived from standardized experimental protocols. While the specific details of each study are not provided in the source SDS, this section outlines the general methodologies employed for key toxicological and flammability assessments.

### Acute Oral Toxicity (LD<sub>50</sub>)

The acute oral toxicity, represented by the LD<sub>50</sub> value, is typically determined using guidelines established by the Organisation for Economic Co-operation and Development (OECD).[12][13] Common methods include:

- OECD Test Guideline 420 (Fixed Dose Procedure): This method involves administering the substance at one of several fixed dose levels to a group of animals of a single sex.[14] The procedure aims to identify a dose causing evident toxicity without causing mortality, thereby reducing animal suffering.[14]

- OECD Test Guideline 423 (Acute Toxic Class Method): This is a sequential testing method using a small number of animals per step to classify a substance into a toxicity category based on the observed mortality.[\[12\]](#)
- OECD Test Guideline 425 (Up-and-Down Procedure): This method allows for the estimation of the LD<sub>50</sub> with a confidence interval by adjusting the dose for each subsequent animal based on the outcome for the previous one.[\[12\]](#)

In these tests, the substance is administered orally (often by gavage) to a group of rodents, and the animals are observed for a set period (typically 14 days) for signs of toxicity and mortality.[\[15\]](#)[\[16\]](#) The LD<sub>50</sub> is the statistically derived single dose that is expected to cause death in 50% of the animals.[\[16\]](#)[\[17\]](#)

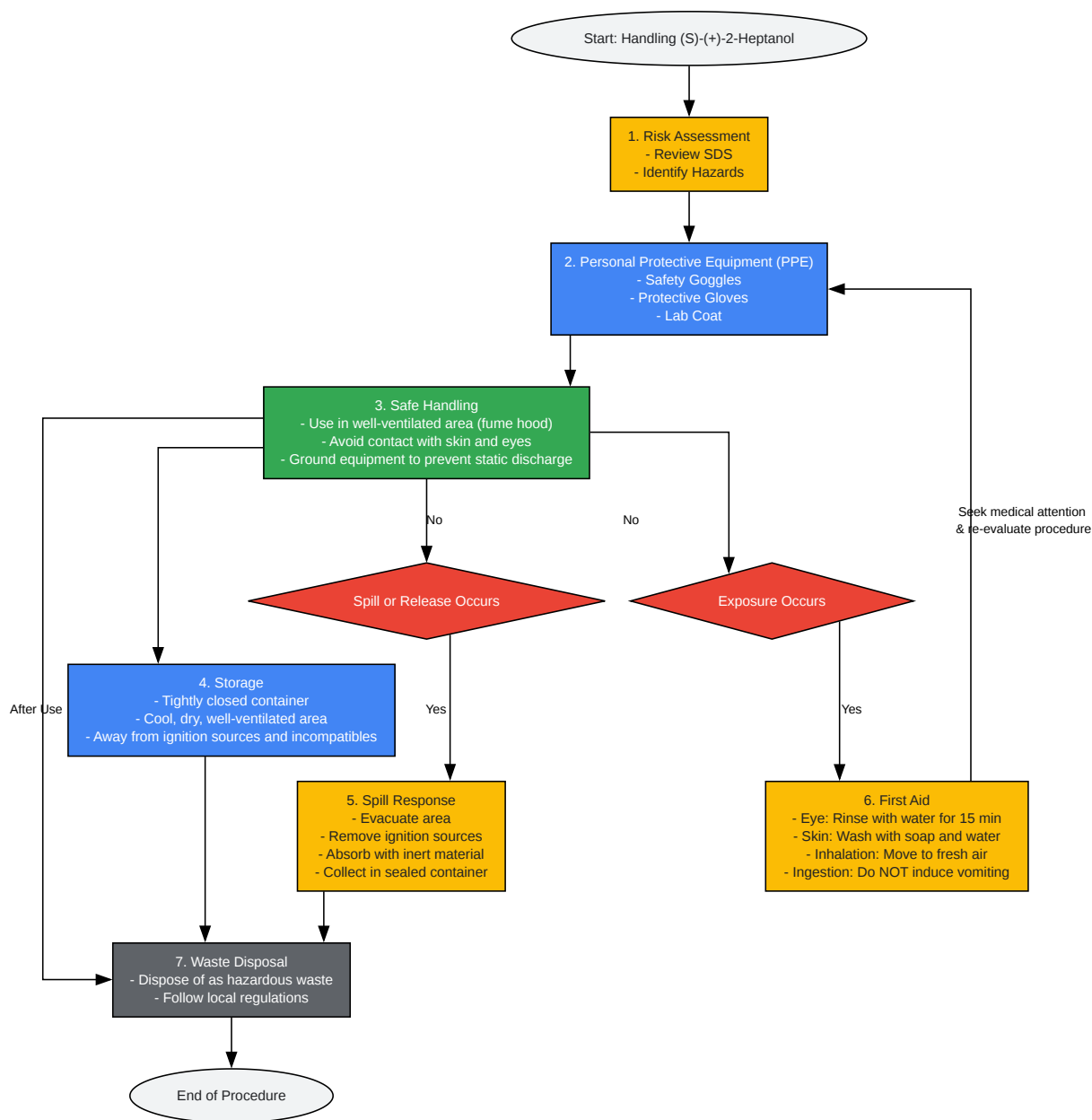
## Flash Point Determination

The flash point of a volatile liquid is determined using standardized test methods, with the Pensky-Martens closed-cup test being a common procedure.[\[18\]](#)[\[19\]](#)

- ASTM D93 (Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester): This method is applicable for petroleum products and other liquids within a specific temperature range.[\[20\]](#)[\[21\]](#)[\[22\]](#) In this procedure, a sample of the liquid is placed in a brass test cup and heated at a controlled rate while being stirred.[\[18\]](#) An ignition source is periodically directed into the cup, and the flash point is the lowest temperature at which the vapors above the liquid ignite to produce a flash.[\[18\]](#)

## Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **(S)-(+)-2-Heptanol**, from preparation to disposal.



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